

Triisopropoxyvanadium(V) Oxide: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Triisopropoxyvanadium(v)oxide*

Cat. No.: *B13100941*

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An In-depth Overview of the Chemical Properties, Synthesis, and Catalytic Applications of a Versatile Vanadium Compound.

Triisopropoxyvanadium(V) oxide, also known as vanadium(V) oxytriisopropoxide, is an organometallic compound with the chemical formula $OV[OCH(CH_3)_2]_3$. This moisture-sensitive, flammable liquid is a versatile reagent and catalyst precursor with significant applications in organic synthesis and materials science. This technical guide provides a comprehensive overview of its chemical properties, experimental protocols, and catalytic mechanisms, tailored for researchers, scientists, and professionals in drug development.

Core Chemical and Physical Properties

Triisopropoxyvanadium(V) oxide is a colorless to pale yellow or orange-yellow liquid. It is miscible with organic solvents such as toluene, hexane, and isopropanol but is insoluble in water. The compound is sensitive to moisture and air, necessitating handling and storage under an inert atmosphere.

Quantitative Data Summary

Property	Value
CAS Number	5588-84-1
Molecular Formula	C ₉ H ₂₁ O ₄ V
Molecular Weight	244.20 g/mol
Appearance	Colorless to pale yellow-orange liquid
Melting Point	-11 °C to -14 °C
Boiling Point	80-82 °C at 2 mmHg
Density	1.035 g/mL at 25 °C
Refractive Index	n _{20/D} 1.479
Flash Point	45 °C (113 °F)

Experimental Protocols

Synthesis of Triisopropoxyvanadium(V) Oxide

A common method for the laboratory synthesis of triisopropoxyvanadium(V) oxide involves the alcoholysis of vanadyl trichloride (VOCl₃) with isopropanol. The reaction should be carried out under an inert atmosphere (e.g., nitrogen or argon) due to the moisture sensitivity of the reactants and products.

Materials:

- Vanadyl trichloride (VOCl₃)
- Anhydrous isopropanol
- Anhydrous, non-polar solvent (e.g., hexane or toluene)
- Anhydrous ammonia or a suitable amine (for scavenging HCl)
- Schlenk line or glovebox for inert atmosphere operations
- Distillation apparatus

Procedure:

- Under a positive pressure of inert gas, dissolve vanadyl trichloride in a suitable anhydrous, non-polar solvent in a Schlenk flask.
- Cool the solution in an ice bath.
- Slowly add a stoichiometric excess of anhydrous isopropanol to the cooled solution with vigorous stirring. The reaction is exothermic and will produce hydrogen chloride (HCl) gas.
- To neutralize the HCl produced, bubble anhydrous ammonia gas through the reaction mixture or add a stoichiometric amount of a non-coordinating base like pyridine. This will precipitate ammonium chloride.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for several hours to ensure complete reaction.
- Filter the mixture under inert atmosphere to remove the ammonium chloride precipitate.
- The solvent and any excess isopropanol are removed from the filtrate under reduced pressure.
- The resulting crude triisopropoxyvanadium(V) oxide is then purified by vacuum distillation to yield a colorless to pale yellow liquid.

Characterization

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR: The proton NMR spectrum will show characteristic signals for the isopropoxy groups. A septet for the methine proton (CH) and a doublet for the methyl protons (CH_3) are expected.
- ^{13}C NMR: The carbon NMR spectrum will show two distinct signals corresponding to the methine and methyl carbons of the isopropoxy ligands.
- ^{51}V NMR: Vanadium-51 NMR spectroscopy is a powerful tool for characterizing vanadium complexes. For triisopropoxyvanadium(V) oxide, a single sharp resonance is expected, with

a chemical shift that is characteristic of a V(V) center in a tetrahedral or distorted tetrahedral environment.

Infrared (IR) Spectroscopy: The IR spectrum of triisopropoxyvanadium(V) oxide will exhibit characteristic absorption bands. A strong band around $1000\text{-}1040\text{ cm}^{-1}$ is typically assigned to the V=O stretching vibration. Other significant bands will be present corresponding to the C-O and C-H stretching and bending vibrations of the isopropoxy ligands.

Catalytic Applications and Mechanisms

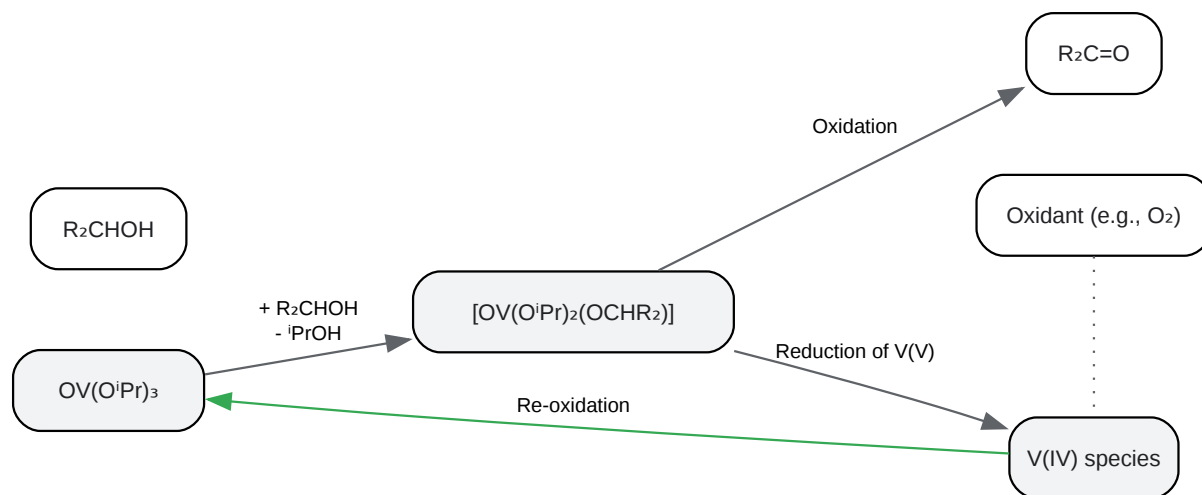
Triisopropoxyvanadium(V) oxide is a widely used catalyst and catalyst precursor, particularly in oxidation reactions. It is valued for its ability to catalyze a variety of transformations, including the oxidation of alcohols and the epoxidation of alkenes.

Oxidation of Alcohols

Triisopropoxyvanadium(V) oxide can catalyze the aerobic oxidation of alcohols to aldehydes and ketones. The general mechanism is believed to involve the formation of a vanadium(V) alkoxide intermediate, followed by a redox cycle.

Proposed Catalytic Cycle:

- **Ligand Exchange:** The alcohol substrate coordinates to the vanadium center, displacing one of the isopropoxy groups to form a vanadium(V) alkoxide intermediate.
- **Redox Reaction:** The vanadium(V) center is reduced to vanadium(IV) as the alcohol is oxidized to the corresponding aldehyde or ketone.
- **Re-oxidation:** The reduced vanadium(IV) species is then re-oxidized back to the active vanadium(V) state by an oxidant, such as molecular oxygen or a peroxide, completing the catalytic cycle.

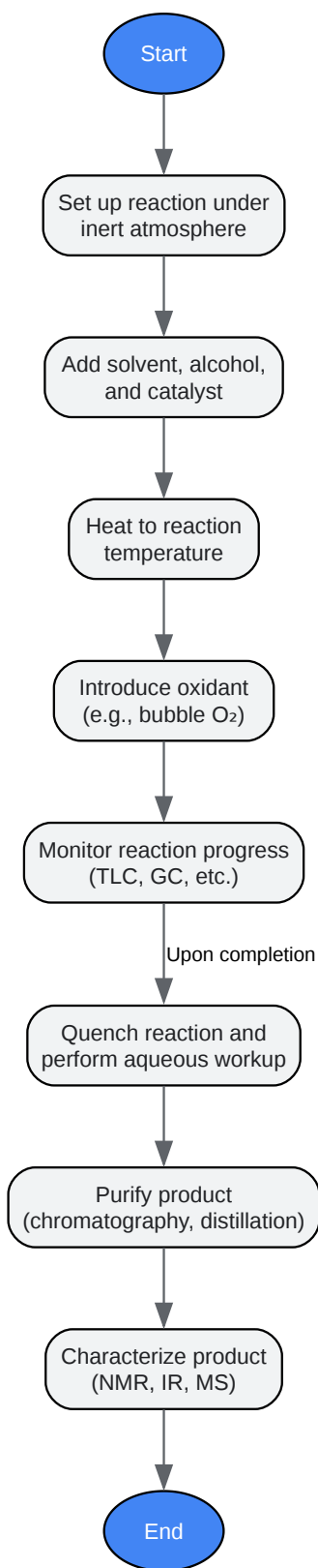


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Caption: Proposed catalytic cycle for the oxidation of alcohols by triisopropoxyvanadium(V) oxide.

Experimental Workflow for Catalytic Oxidation

The following provides a general workflow for conducting a catalytic oxidation of an alcohol using triisopropoxyvanadium(V) oxide.



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Caption: General experimental workflow for the catalytic oxidation of an alcohol.

Safety and Handling

Triisopropoxyvanadium(V) oxide is a flammable liquid and vapor. It is harmful if swallowed or inhaled and causes skin and serious eye irritation. It is also moisture-sensitive and should be handled in a well-ventilated area, preferably in a fume hood or glovebox, using appropriate personal protective equipment, including safety goggles, gloves, and a lab coat. Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames, under an inert atmosphere.

Conclusion

Triisopropoxyvanadium(V) oxide is a valuable and versatile compound for chemical synthesis and materials science. Its well-defined chemical properties and catalytic activity in oxidation reactions make it a subject of ongoing research and an important tool for synthetic chemists. Proper handling and an understanding of its reactivity are crucial for its safe and effective use in the laboratory. This guide provides a foundational understanding for researchers and professionals working with this powerful reagent.

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